

Diallyl malonate handling and safety precautions to avoid hazards

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Compound of Interest

Compound Name: *Diallyl malonate*

Cat. No.: *B160601*

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Diallyl Malonate Technical Support Center

Welcome to the technical support center for **diallyl malonate**. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe handling and use of this chemical in a laboratory setting. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed safety protocols.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **diallyl malonate**?

A1: **Diallyl malonate** is classified as a hazardous chemical. The primary hazards include:

- Skin Irritation: Causes skin irritation.[1][2][3]
- Serious Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory tract irritation.[1][2][3]

While the toxicological properties have not been fully investigated, it may be harmful if swallowed, inhaled, or absorbed through the skin.[4]

Q2: What are the immediate first aid measures in case of exposure to **diallyl malonate**?

A2: In case of accidental exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and shoes. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical advice.[3][4]
- Inhalation: Move the individual to fresh air. If they are not breathing, provide artificial respiration. If symptoms occur, get medical attention.[3][4]
- Ingestion: Do not induce vomiting. Wash out the mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Q3: What personal protective equipment (PPE) is required when handling **diallyl malonate**?

A3: Appropriate PPE is mandatory to ensure safety. This includes:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields that conform to EN166 or OSHA 29 CFR 1910.133 standards.[5]
- Hand Protection: Wear impervious, chemical-resistant gloves. Always inspect gloves for damage before use and use proper glove removal techniques to avoid skin contact.[5]
- Body Protection: A lab coat or other appropriate protective clothing should be worn to prevent skin contact.[5]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required. If ventilation is inadequate or if you are working with larger quantities, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][4]

Q4: How should I properly store **diallyl malonate** in the lab?

A4: **Diallyl malonate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[3][4] Keep it away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][4]

Q5: What should I do in case of a **diallyl malonate** spill?

A5: In the event of a spill:

- Ensure adequate ventilation and remove all sources of ignition.[5]
- Wear appropriate personal protective equipment (PPE), including respiratory protection if necessary.[4]
- Absorb the spill with an inert, non-combustible absorbent material like sand, earth, or vermiculite.[4][5]
- Collect the absorbed material into a suitable, closed container for disposal.[5]
- Do not let the chemical enter drains.[6]
- Clean the spill area thoroughly.

Troubleshooting Guide

Issue	Possible Cause	Solution
Visible Fumes or Strong Odor During Experiment	Inadequate ventilation or overheating of the substance.	Immediately stop the experiment and move to a well-ventilated area. If you feel unwell, seek medical attention. Re-evaluate your experimental setup to ensure proper ventilation, such as working in a fume hood.
Skin Redness or Irritation After Handling	Direct skin contact with diallyl malonate due to improper PPE or handling.	As a first aid measure, wash the affected area with soap and water for at least 15 minutes. ^[4] If irritation persists, seek medical attention. Review your glove-wearing and handling procedures to prevent future contact.
Cloudy or Discolored Diallyl Malonate	Contamination or degradation of the chemical.	Do not use the chemical as it may lead to unpredictable experimental results. Dispose of it according to your institution's hazardous waste guidelines.
Unexpectedly Vigorous Reaction	Incompatibility with other reagents or reaction conditions. Diallyl malonate is incompatible with strong oxidizing agents, acids, and bases. ^{[3][4]}	Carefully and safely quench the reaction. Review your experimental protocol to identify any incompatible substances. Always add reagents slowly and control the reaction temperature.

Quantitative Data Summary

The following table summarizes key quantitative data for **diallyl malonate** for quick reference.

Property	Value	Source(s)
CAS Number	3195-24-2	[1] [7]
Molecular Formula	C ₁₃ H ₂₀ O ₄	[1] [7]
Molecular Weight	240.30 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[8]
Odor	Fruity	[8]
Boiling Point	128-130 °C at 12 mmHg	[7]
Flash Point	>110 °C (>230 °F)	[7]
Density	0.994 g/mL at 25 °C	[7]
Water Solubility	Sparingly soluble (0.72 g/L at 25°C)	[7]
Refractive Index	n _{20/D} 1.446	[7]
Occupational Exposure Limits (PEL, TLV)	Not established	[4]

Experimental Protocol: Safe Handling of Diallyl Malonate

This protocol outlines the essential steps for the safe handling and use of **diallyl malonate** in a laboratory setting.

1. Pre-Experiment Preparation

- Risk Assessment: Conduct a thorough risk assessment for your specific experiment, considering the quantity of **diallyl malonate** to be used, the reaction conditions, and all other chemicals involved.
- Information Review: Review the Safety Data Sheet (SDS) for **diallyl malonate** and all other reagents.

- Engineering Controls: Ensure that a properly functioning chemical fume hood is available. Check that the safety shower and eyewash station are accessible and have been recently tested.[5]
- Personal Protective Equipment (PPE): Assemble and inspect all necessary PPE:
 - Chemical safety goggles or a face shield.
 - Appropriate chemical-resistant gloves (e.g., nitrile).
 - A flame-resistant lab coat.

2. Handling and Use

- Dispensing:
 - Always handle **diallyl malonate** inside a chemical fume hood to minimize inhalation of vapors.[5]
 - Ground all equipment containing the material to prevent electrostatic discharge.[9]
 - Keep the container tightly closed when not in use.[3][4]
- Experimental Procedure:
 - When transferring the liquid, do so carefully to avoid splashing.
 - If heating the substance, be aware that it can form explosive mixtures with air upon intense heating.[6]
 - Keep away from heat, sparks, open flames, and other ignition sources.[5]
 - Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.[3][4]

3. Post-Experiment Procedures

- Decontamination: Decontaminate the work area thoroughly after the experiment is complete.

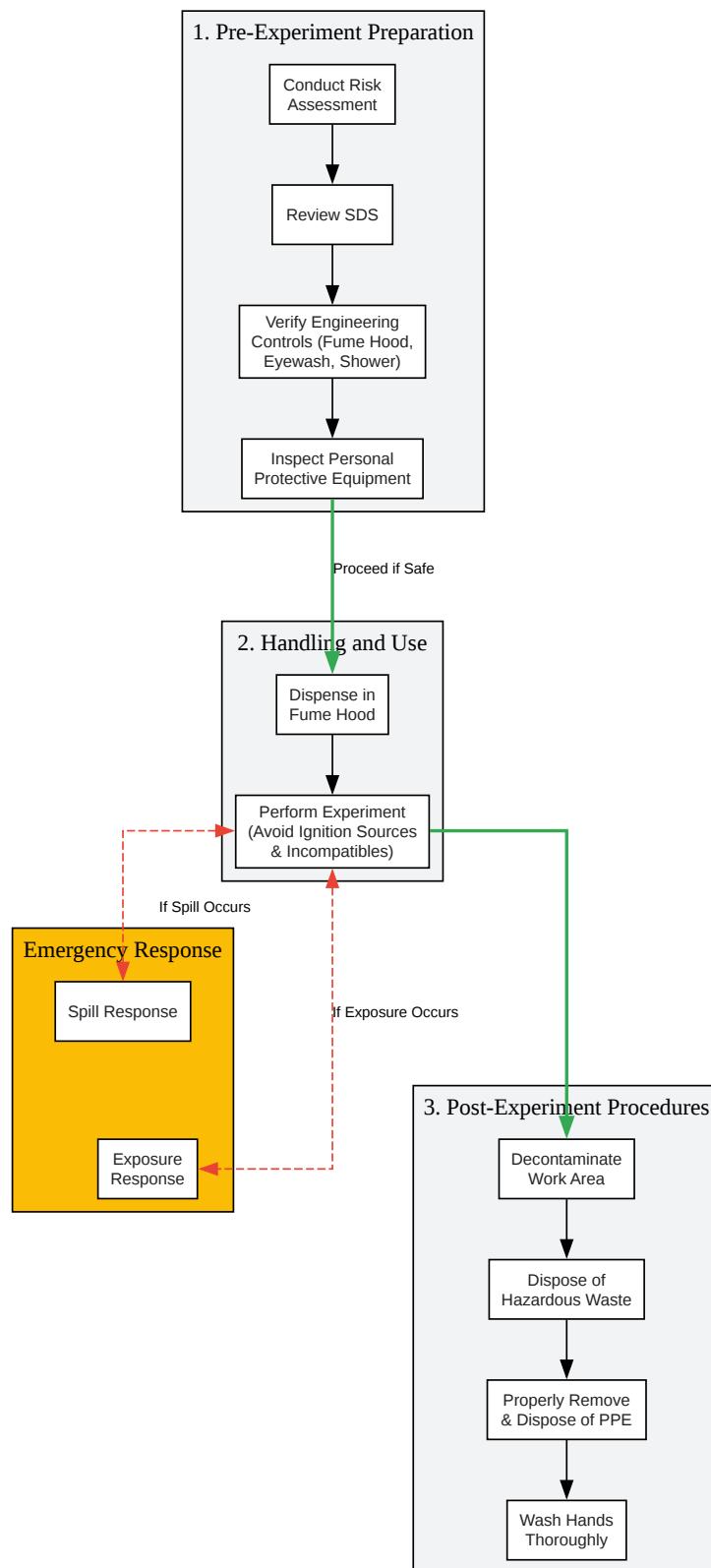
- Waste Disposal:

- Dispose of **diallyl malonate** waste and any contaminated materials in a designated hazardous waste container.[\[6\]](#)
- All chemical waste must be disposed of in accordance with local, regional, and national regulations. Consult your institution's environmental health and safety office for specific guidance.[\[4\]](#)[\[6\]](#)
- Do not mix **diallyl malonate** waste with other incompatible waste streams.

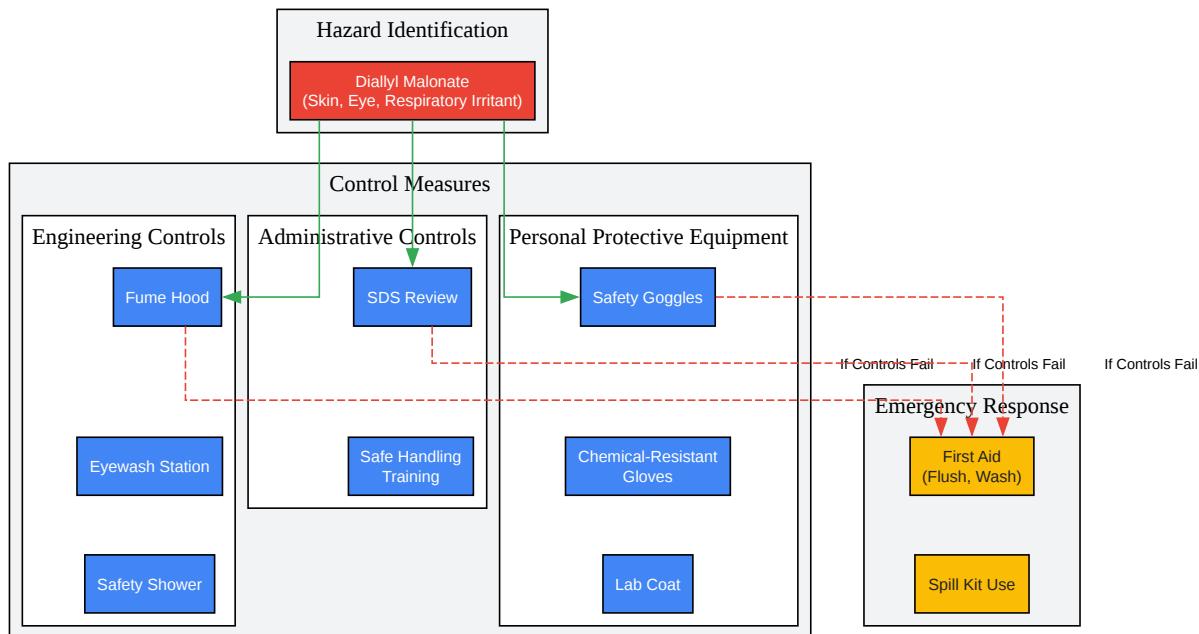
- PPE Removal and Hygiene:

- Properly remove and dispose of gloves and any other disposable PPE.
- Wash hands thoroughly with soap and water after handling the chemical.

Visualized Workflows

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Caption: **Diallyl Malonate** Safe Handling Workflow.



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Caption: Hazard Control Hierarchy for **Diallyl Malonate**.

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